

Using ethyl isostearate as a non-greasy emollient in topical creams

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Ethyl isostearate

Cat. No.: B118854

[Get Quote](#)

Ethyl Isostearate: A Non-Greasy Emollient for Topical Formulations

Application Notes and Protocols for Researchers, Scientists, and Drug Development Professionals

Introduction

Ethyl isostearate is the ester of ethyl alcohol and isostearic acid, a branched-chain saturated fatty acid.[1][2] Its unique molecular structure results in a low-viscosity, non-greasy emollient with a light skin feel and high spreadability.[3][4] These properties make it an excellent candidate for incorporation into a wide range of topical cream formulations where a pleasant sensory profile is crucial for patient and consumer compliance. This document provides detailed application notes, experimental protocols, and supporting data for the use of **ethyl isostearate** as a non-greasy emollient.

Key Properties and Advantages

Ethyl isostearate offers several advantages in topical formulations:

- **Light, Non-Greasy Feel:** The branched structure of the isostearic acid moiety prevents the close packing of molecules, resulting in a lower viscosity and a less oily feel compared to its straight-chain counterpart, ethyl stearate.[5]

- **High Spreadability:** Its low viscosity allows for easy and even application on the skin.[3]
- **Good Compatibility:** **Ethyl isostearate** is compatible with a wide variety of oils and pigments commonly used in cosmetic and pharmaceutical formulations.[3]
- **Emollience:** It softens and soothes the skin, helping to maintain its natural barrier and prevent moisture loss.[1][3]

Quantitative Data

While specific quantitative sensory data for **ethyl isostearate** is limited in publicly available literature, the following tables provide a comparative overview of its expected performance based on the known properties of branched-chain esters versus linear esters and other common emollients.

Table 1: Physicochemical Properties of Selected Emollients

Property	Ethyl Isostearate (Expected)	Ethyl Stearate	Isopropyl Myristate	Caprylic/Capric Triglyceride
INCI Name	Ethyl Isostearate	Ethyl Stearate	Isopropyl Myristate	Caprylic/Capric Triglyceride
Chemical Structure	Branched-Chain Ester	Linear-Chain Ester	Branched-Chain Ester	Mixed Tri-ester
Molecular Weight (g/mol)	~312.5	~312.5	~270.5	~500
Viscosity (at 25°C, mPa.s)	Low	Low to Medium	Very Low	Medium
Spreadability	High	Medium	Very High	Medium
Solubility	Soluble in oils and ether; insoluble in water.[3]	Soluble in oils and organic solvents	Soluble in oils and organic solvents	Soluble in oils and organic solvents

Table 2: Comparative Sensory Profile of Emollients (Qualitative Scoring)

Scoring: 1 = Very Low, 5 = Very High

Sensory Attribute	Ethyl Isostearate (Predicted)	Ethyl Stearate	Isopropyl Myristate	Caprylic/Capric Triglyceride
Greasiness	1-2	3-4	1	2-3
Absorption Rate	4-5	2-3	5	3-4
Residue After Application	1-2	3-4	1	2
Softness/Smoothness	4-5	3-4	4	4
Shine/Gloss	2	3	2	3

Application Guidelines

Ethyl isostearate is a versatile emollient that can be incorporated into various topical formulations.

Recommended Use Levels:

- Lotions and Creams: 3% - 15%
- Sunscreens: 2% - 10%
- Leave-in Conditioners: 1% - 5%

Formulation Tips:

- Add to the oil phase of your emulsion.
- Heat the oil phase to 65-75°C to ensure proper mixing.
- Its low viscosity can help to reduce the overall viscosity of the final formulation.

- Can be used to solubilize some active ingredients and UV filters.

Experimental Protocols

The following are detailed protocols for evaluating the performance of a topical cream containing **ethyl isostearate**.

Protocol 1: Sensory Panel Evaluation of Greasiness and Other Attributes

Objective: To quantitatively assess the sensory characteristics of a topical cream containing **ethyl isostearate** compared to a control formulation.

Materials:

- Test formulation with **ethyl isostearate**.
- Control formulation (e.g., with a different emollient or no emollient).
- Trained sensory panel (10-15 panelists).
- Standardized application tools (e.g., disposable spatulas).
- Data collection forms or software.
- Controlled environment room ($22^{\circ}\text{C} \pm 2^{\circ}\text{C}$, $50\% \pm 5\% \text{ RH}$).

Methodology:

- **Panelist Training:** Train panelists on the definitions of sensory attributes to be evaluated (e.g., greasiness, absorption, residue, smoothness, gloss). Use reference standards to anchor the scale.
- **Acclimatization:** Allow panelists to acclimatize in the controlled environment for at least 15 minutes.
- **Sample Application:**

- Apply a standardized amount (e.g., 0.1 g) of the test and control formulations to designated areas on the panelists' volar forearms.
- The application sites should be randomized to avoid bias.
- Evaluation:
 - Instruct panelists to rub the product in a circular motion for a set amount of time (e.g., 10 seconds).
 - Panelists will then rate the intensity of each sensory attribute at predefined time points (e.g., immediately after application, 1 minute, 5 minutes, and 10 minutes) using a labeled magnitude scale (e.g., 0-10, where 0 is not greasy and 10 is very greasy).
- Data Analysis: Analyze the data using appropriate statistical methods (e.g., ANOVA, t-test) to determine significant differences between the test and control formulations.

Protocol 2: Instrumental Measurement of Spreadability

Objective: To quantitatively measure the spreadability of a topical cream containing **ethyl isostearate**.

Materials:

- Test formulation with **ethyl isostearate**.
- Glass plates or a synthetic skin substrate.
- Micropipette or syringe.
- Ruler or digital caliper.
- Stopwatch.

Methodology:

- Sample Preparation: Place a glass plate on a flat, level surface.
- Sample Application:

- Using a micropipette or syringe, dispense a precise volume (e.g., 0.1 mL) of the test formulation onto the center of the glass plate.
- Measurement:
 - Carefully place a second glass plate of known weight on top of the sample.
 - Start the stopwatch.
 - Measure the diameter of the spread sample in two perpendicular directions at specified time intervals (e.g., 1, 2, and 5 minutes).
- Calculation:
 - Calculate the average diameter at each time point.
 - The spreadability can be expressed as the area of the circle (πr^2) over time.
- Comparison: Compare the spreadability of the test formulation to a control formulation.

Protocol 3: Skin Hydration Measurement (Corneometry)

Objective: To assess the effect of a topical cream containing **ethyl isostearate** on skin hydration.

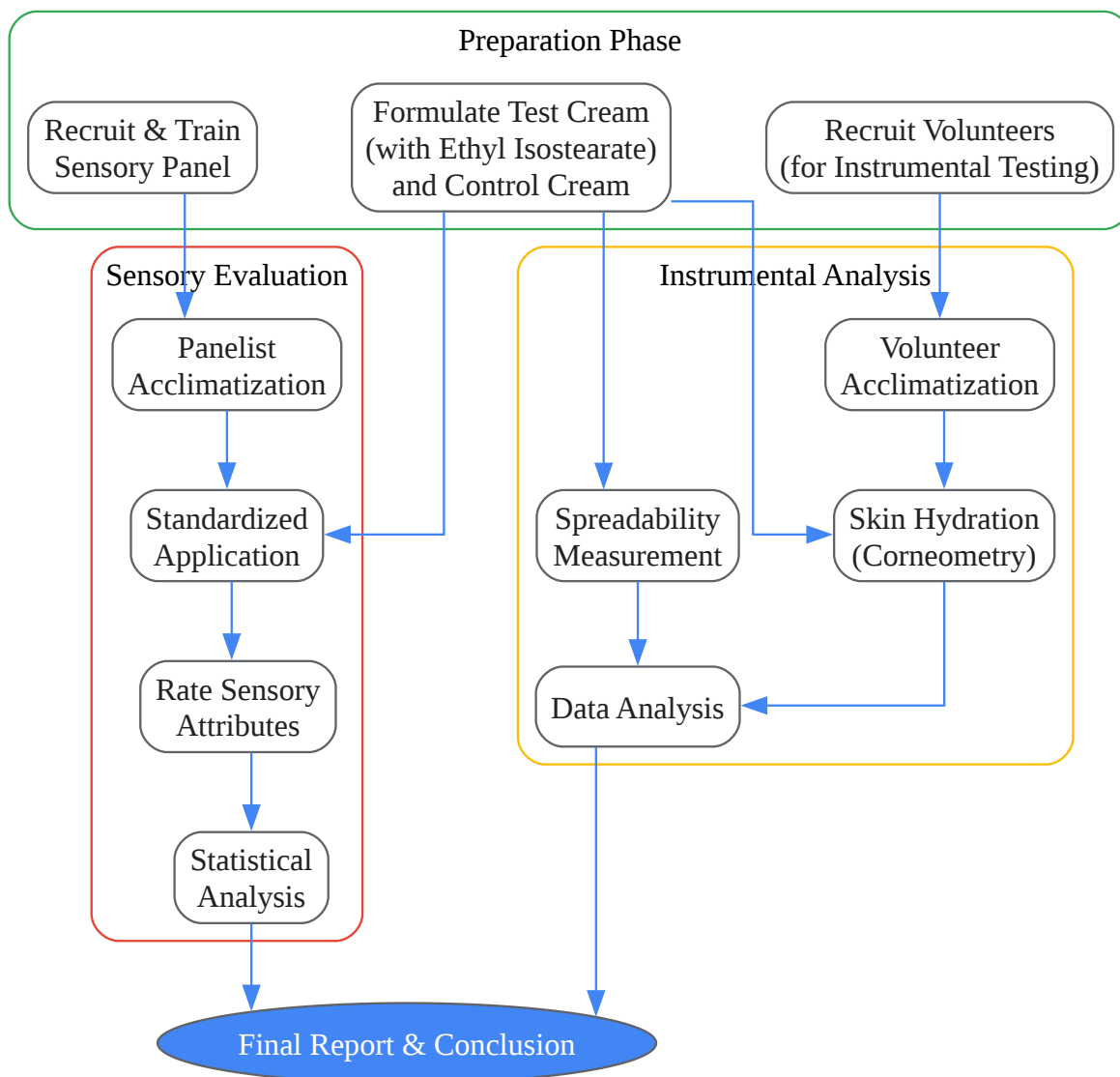
Materials:

- Test formulation with **ethyl isostearate**.
- Control formulation.
- Corneometer® or similar skin hydration measurement device.
- Human volunteers (with informed consent).
- Controlled environment room ($22^{\circ}\text{C} \pm 2^{\circ}\text{C}$, $50\% \pm 5\% \text{ RH}$).

Methodology:

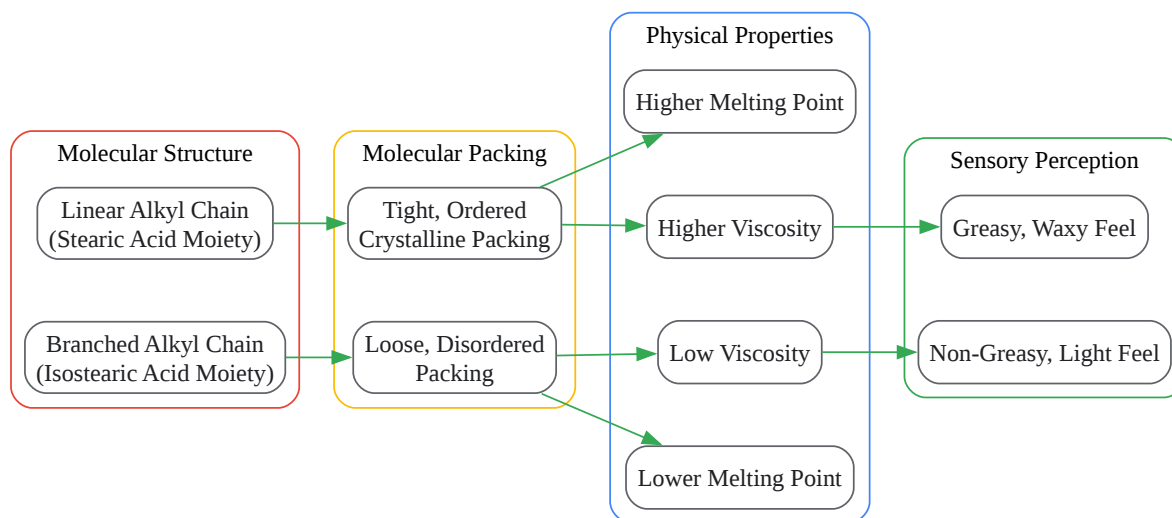
- Volunteer Acclimatization: Have volunteers acclimatize in the controlled environment for at least 30 minutes.
- Baseline Measurement:
 - Define test areas on the volar forearms of the volunteers.
 - Take baseline skin hydration measurements using the Corneometer® on each test area before product application.
- Product Application:
 - Apply a standardized amount (e.g., 2 mg/cm²) of the test and control formulations to the designated test areas.
- Post-Application Measurements:
 - Take skin hydration measurements at specified time intervals (e.g., 1, 2, 4, and 8 hours) after product application.
- Data Analysis:
 - Calculate the change in skin hydration from baseline for each formulation at each time point.
 - Use statistical analysis to determine if there is a significant difference in skin hydration between the test and control formulations.

Visualizations



[Click to download full resolution via product page](#)

Caption: Experimental workflow for evaluating a topical cream.



[Click to download full resolution via product page](#)

Caption: Structure-property relationship of emollients.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. cosmileurope.eu [cosmileurope.eu]
- 2. ethyl isostearate, 158760-40-8 [thegoodscentscompany.com]
- 3. ETHYL ISOSTEARATE - Ataman Kimya [atamanchemicals.com]
- 4. ETHYL ISOSTEARATE | EIS-V | KOKYU ALCOHOL KOGYO (HAI) - Production and sales of cosmetic raw material and ingredients. [hai-global.com]
- 5. ETHYL STEARATE - Ataman Kimya [atamanchemicals.com]

- To cite this document: BenchChem. [Using ethyl isostearate as a non-greasy emollient in topical creams]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b118854#using-ethyl-isostearate-as-a-non-greasy-emollient-in-topical-creams]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com